

SAR-20347 Animal Model Application Notes and Protocols

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Compound Focus: SAR-20347

Cat. No.: S542453

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This document provides a detailed guide for researchers on the use of the TYK2/JAK1 inhibitor **SAR-20347** in preclinical animal studies, summarizing its administration, efficacy, and pharmacological properties.

Compound Overview and Mechanism of Action

SAR-20347 is a potent small-molecule inhibitor that targets the Janus kinase (JAK) family of tyrosine kinases, which are crucial for signaling of numerous cytokines. Its primary mechanism involves disrupting the **JAK-STAT signaling pathway**, a key driver in various autoimmune and inflammatory diseases [1].

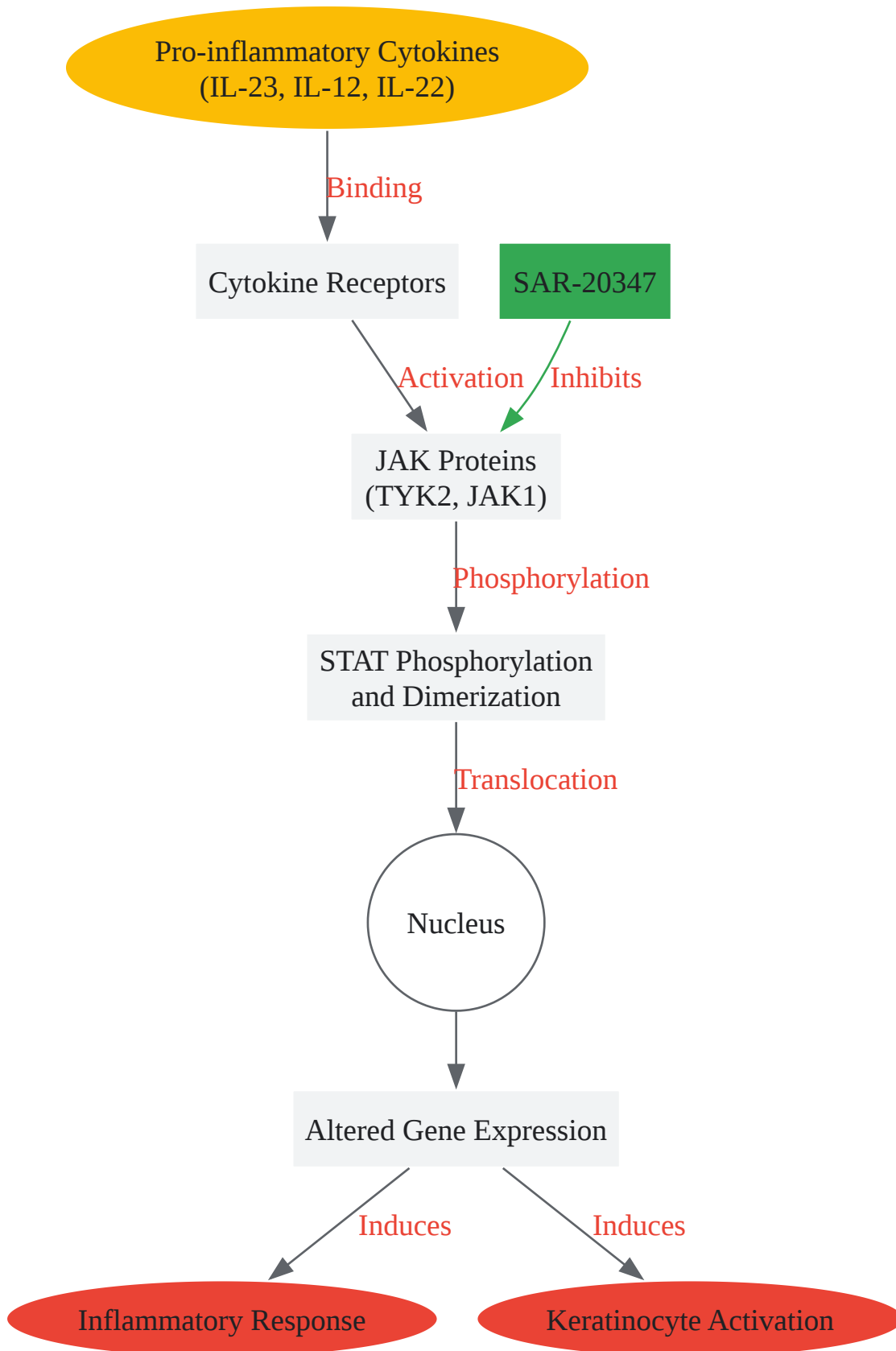
The table below summarizes its potency against different JAK family members:

Table 1: Inhibitory Profile (IC_{50}) of **SAR-20347** Against JAK Family Members

Target	IC_{50} (nM)	Assay Type
TYK2	0.6	Cell-free assay [2] [3]
JAK1	23	Cell-free assay [2] [3]
JAK2	26	Cell-free assay [2] [3]
JAK3	41	Cell-free assay [2] [3]

As the data indicates, **SAR-20347** is most potent against **TYK2**, with selectivity over JAK1, JAK2, and JAK3 [2] [3]. In cellular assays, it effectively inhibits signaling from cytokines dependent on JAK1 and/or TYK2, such as **IL-12, IL-23, and IL-22** [1]. This specific inhibition profile makes it a compelling candidate for investigating pathways in Th17- and Th1-mediated autoimmune pathologies like psoriasis.

The following diagram illustrates the core signaling pathway targeted by **SAR-20347** and its biological consequences.



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In Vivo Administration Protocol

The most extensively documented in vivo application of **SAR-20347** is in a mouse model of **imiquimod-induced psoriasis-like dermatitis** [1].

Animal Model and Dosing Regimen

- **Animal Model:** The protocol was established in wild-type mice with an imiquimod-induced psoriasis-like skin inflammation [1].
- **Dosage and Route:** **SAR-20347** was administered orally at a dose of **60 mg/kg** [1].
- **Treatment Schedule:** The compound was given **once daily** throughout the course of the imiquimod induction period [1].
- **Formulation and Preparation:** For in vivo dosing, a stock solution can be prepared in DMSO and further diluted in an appropriate vehicle for oral gavage. One referenced formulation is a clear solution consisting of **5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH₂O**, with a final concentration of **0.34 mg/mL** [3].

Efficacy and Key Findings

Treatment with **SAR-20347** in the imiquimod model resulted in a significant reduction of disease pathology. The following table summarizes the key experimental findings from the study.

Table 2: Key In Vivo Efficacy Findings of **SAR-20347** in a Psoriasis Model

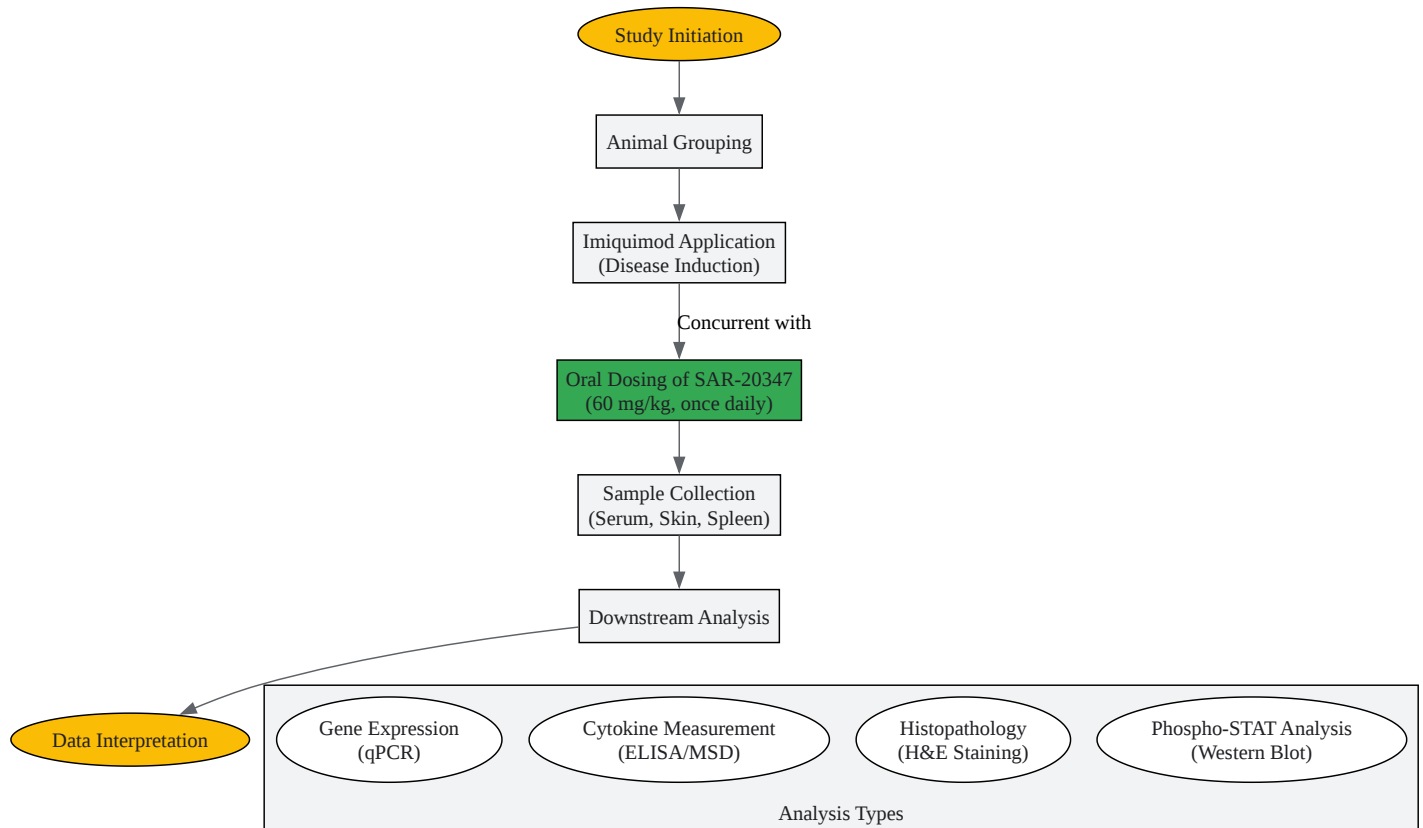
Parameter Analyzed	Effect of SAR-20347 (60 mg/kg, oral)	Biological Significance
General Pathology	Striking decrease in disease pathology [1]	Amelioration of overall disease severity.
Keratinocyte Activation	Reduced [1]	Key step in resolving psoriatic skin plaques.
Cytokine Levels	Decreased IL-23, IL-17, IL-6, and IL-22 [1]	Suppression of critical pro-inflammatory pathways.

Parameter Analyzed	Effect of SAR-20347 (60 mg/kg, oral)	Biological Significance
Serum IFN- γ	91% inhibition after IL-12 challenge [2]	Confirms potent inhibition of TYK2-dependent signaling in vivo.
IL-17 Production	Significantly reduced [2]	Inhibition of the Th17 immune response.

A critical finding was that the dual inhibition of **JAK1 and TYK2** provided by **SAR-20347** was **more effective** at reducing psoriasis-like pathogenesis than genetic inhibition of TYK2 alone, highlighting the therapeutic potential of targeting multiple JAK pathways simultaneously [1].

Experimental Workflow

The diagram below outlines the typical workflow for an in vivo efficacy study using **SAR-20347** in the imiquimod-induced psoriasis model.



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Technical Notes and Precautions

- **Research Use Only: SAR-20347** is intended for research purposes only and not for diagnostic or therapeutic use in humans [2] [3].
- **Solubility and Storage:** The compound is soluble in DMSO (e.g., 100 mg/mL). Stock solutions should be aliquoted and stored at **-20°C or -80°C** to maintain stability and prevent freeze-thaw cycles [2].
- **Positive Controls:** When designing experiments, consider including a TYK2 mutant mouse group, as this was used in the original study to demonstrate the superior efficacy of dual JAK1/TYK2 inhibition compared to TYK2 inhibition alone [1].
- **JAK Inhibitor Safety:** While specific safety data for **SAR-20347** is not provided in the search results, researchers should be aware that JAK inhibitor therapy as a class requires careful consideration of warnings and contraindications, as noted in recent expert consensus statements [4]. Standard laboratory safety procedures for handling small-molecule inhibitors should be followed.

Conclusion

SAR-20347 is a well-characterized, potent inhibitor of TYK2 and JAK1 that has demonstrated significant efficacy in a standard preclinical model of psoriasis. The provided protocols and data offer a solid foundation for researchers to utilize this compound in mechanistic and therapeutic studies related to JAK-STAT dependent inflammatory diseases.

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